

MLT-231 stability in DMSO solution

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Compound of Interest

Compound Name: MLT-231

Cat. No.: B15607148

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MLT-231 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the use and stability of **MLT-231** in DMSO solution.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for **MLT-231**?

A1: **MLT-231** is soluble in DMSO.[1][2] For in vitro experiments, it is recommended to use newly opened, hygroscopic DMSO to ensure optimal solubility.[3]

Q2: What is the solubility of **MLT-231** in DMSO?

A2: The solubility of **MLT-231** in DMSO is 110 mg/mL (234.12 mM) with the aid of ultrasonication.[3][4] Another source suggests a solubility of 10 mM in DMSO.[5] It is recommended to prepare a stock solution and clarify it before use.

Q3: How should **MLT-231** powder be stored?

A3: **MLT-231** powder should be stored under dry and dark conditions.[1] For long-term storage (months to years), a temperature of -20°C is recommended, which can maintain stability for up to 3 years.[1][3][4] For short-term storage (days to weeks), 4°C is acceptable, with stability for up to 2 years.[3][4]

Q4: How should **MLT-231** DMSO stock solutions be stored?

A4: DMSO stock solutions of **MLT-231** should be stored at -20°C for short-term use (up to 1 month) or -80°C for long-term storage (up to 6 months).[\[3\]](#)[\[5\]](#)

Q5: Is **MLT-231** stable at room temperature?

A5: **MLT-231** is stable for a few weeks during ordinary shipping at ambient temperature.[\[1\]](#)[\[2\]](#)
However, for storage, the recommended colder temperatures should be maintained to ensure its integrity.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation observed in DMSO stock solution upon storage.	The concentration may be too high, or the storage temperature may have fluctuated.	Gently warm the solution and use sonication to aid dissolution. ^[3] If precipitation persists, consider preparing a fresh, lower concentration stock solution. Ensure consistent storage at -20°C or -80°C.
Inconsistent experimental results.	Degradation of the compound due to improper storage or handling.	Always use freshly prepared working solutions for experiments. ^[3] Ensure the DMSO used is of high quality and not contaminated with water. ^[3] Verify the storage conditions of the stock solution.
Low apparent potency in cell-based assays.	Suboptimal cell permeability or incorrect dosage.	Review the experimental protocol and consider optimizing the concentration range and incubation time. Ensure the final DMSO concentration in the cell culture medium is not toxic to the cells.
Difficulty dissolving the powder in DMSO.	The compound may require energy to dissolve fully.	Use ultrasonication to aid in the dissolution of MLT-231 in DMSO. ^{[3][4]}

Quantitative Data Summary

Storage and Stability of **MLT-231**

Form	Storage Temperature	Duration
Powder	-20°C	3 years[3][4]
4°C	2 years[3][4]	
In DMSO	-80°C	6 months[3][5]
-20°C	1 month[2][3][5]	

Solubility of **MLT-231**

Solvent	Concentration	Notes
DMSO	110 mg/mL (234.12 mM)	Ultrasonic assistance needed[3][4]
DMSO	10 mM	-[5]

Experimental Protocols

Protocol 1: Preparation of a 10 mM **MLT-231** Stock Solution in DMSO

- Materials:
 - MLT-231** powder (Molecular Weight: 469.85 g/mol)[1][4]
 - Anhydrous/Hygroscopic DMSO[3]
 - Sterile microcentrifuge tubes
 - Vortex mixer
 - Ultrasonic bath
- Procedure:
 1. Weigh out 4.7 mg of **MLT-231** powder and place it into a sterile microcentrifuge tube.

2. Add 1 mL of high-quality DMSO to the tube.
3. Vortex the solution vigorously for 1-2 minutes.
4. If the powder is not fully dissolved, place the tube in an ultrasonic bath for 5-10 minutes, or until the solution is clear.
5. Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
6. Store the aliquots at -20°C for up to one month or at -80°C for up to six months.[\[3\]](#)

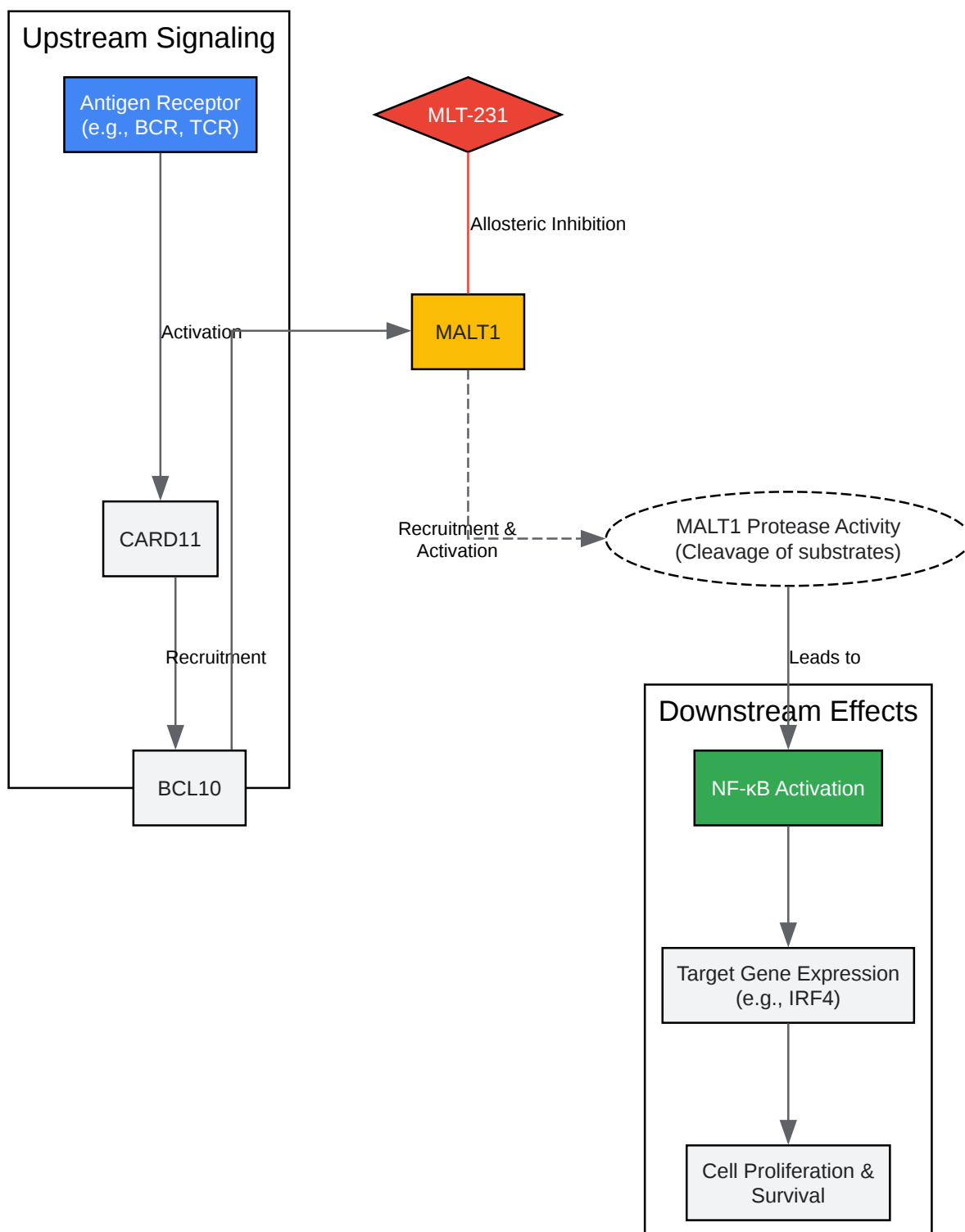
Protocol 2: In Vitro Cell-Based Assay

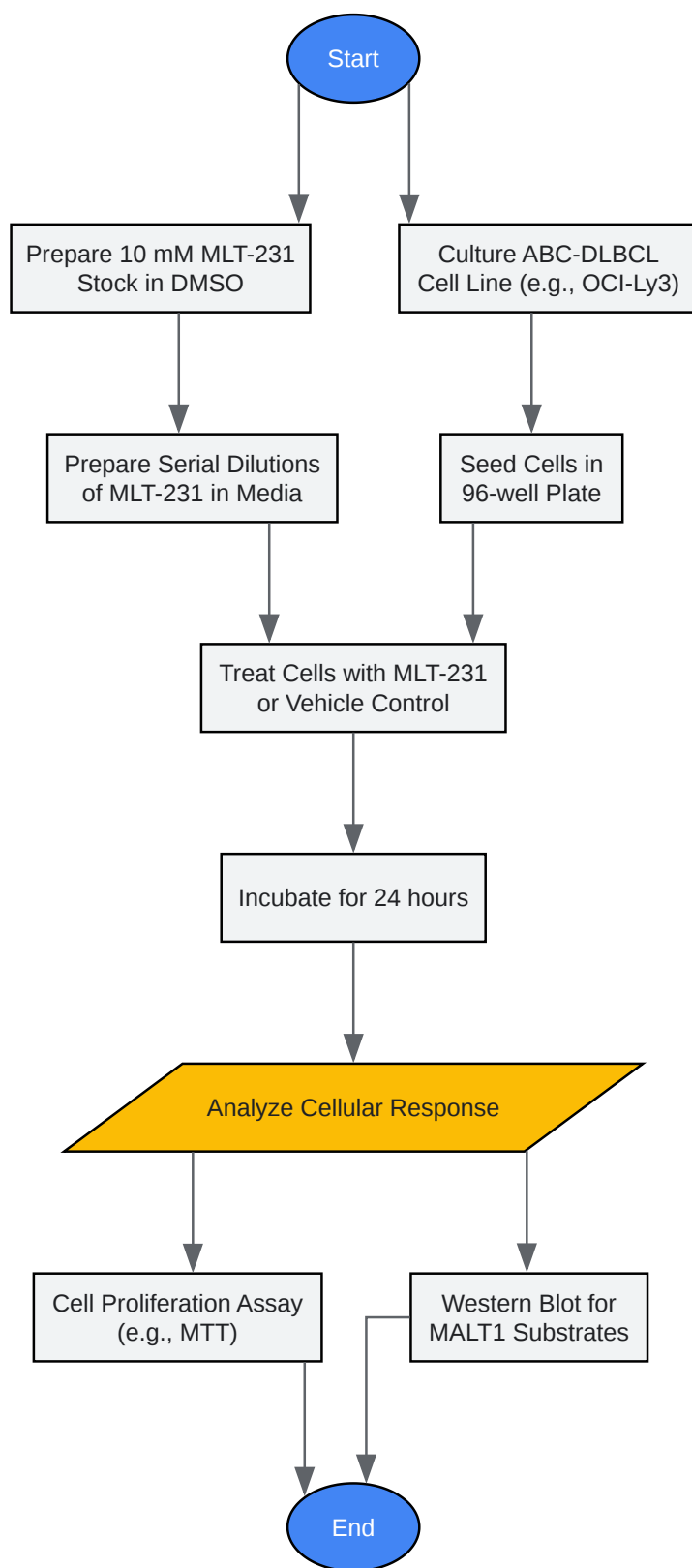
- Cell Seeding:
 - Seed cells (e.g., OCI-Ly3, an ABC-DLBCL cell line) in a 96-well plate at a desired density and allow them to adhere overnight.[\[3\]](#)
- Compound Preparation and Treatment:
 - Thaw a frozen aliquot of the 10 mM **MLT-231** DMSO stock solution.
 - Prepare serial dilutions of the **MLT-231** stock solution in the appropriate cell culture medium to achieve the desired final concentrations (e.g., 19.5 nM to 10000 nM).[\[3\]](#) Ensure the final DMSO concentration in all wells, including the vehicle control, is consistent and non-toxic (typically $\leq 0.5\%$).
 - Remove the old medium from the cells and add the medium containing the different concentrations of **MLT-231** or the vehicle control.
- Incubation and Analysis:
 - Incubate the cells for the desired period (e.g., 24 hours).[\[3\]](#)
 - Analyze the cellular response using an appropriate method, such as a cell proliferation assay (e.g., MTT or CellTiter-Glo) or by preparing cell lysates for Western blot analysis of MALT1 substrates like BCL10, CYLD, and RELB.[\[3\]](#)

Visualizations

MLT-231 Mechanism of Action: MALT1 Inhibition

MLT-231 is a potent and highly selective allosteric inhibitor of Mucosa-Associated Lymphoid Tissue Lymphoma Translocation protein 1 (MALT1).^{[3][4][6]} MALT1 is a key component of the CARD11-BCL10-MALT1 (CBM) complex, which plays a crucial role in the NF- κ B signaling pathway, particularly in lymphocytes.^[7] By inhibiting the proteolytic activity of MALT1, **MLT-231** prevents the cleavage of downstream substrates like BCL10, which is essential for the activation of the NF- κ B pathway.^{[3][4]} This inhibition ultimately suppresses the expression of NF- κ B target genes.^[3]





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